

Safe Disposal of D-Xylonic Acid Calcium Salt: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Xylonic acid calcium salt

Cat. No.: B1471052

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This guide provides essential information and step-by-step procedures for the safe disposal of **D-Xylonic acid calcium salt**.

Chemical and Physical Properties

A clear understanding of the substance's properties is the first step in safe handling and disposal.

Property	Value
CAS Number	72656-08-7
Molecular Formula	C10H18CaO12
Molecular Weight	370.33 g/mol
Synonyms	Calcium D-xylonate

Personal Protective Equipment (PPE)

Prior to handling **D-Xylonic acid calcium salt** for any purpose, including disposal, it is imperative to be outfitted with the appropriate personal protective equipment.

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields.

- **Hand Protection:** Handle with gloves. Gloves must be inspected prior to use. Wash and dry hands after handling.
- **Body Protection:** Wear appropriate protective clothing.

Disposal Procedures

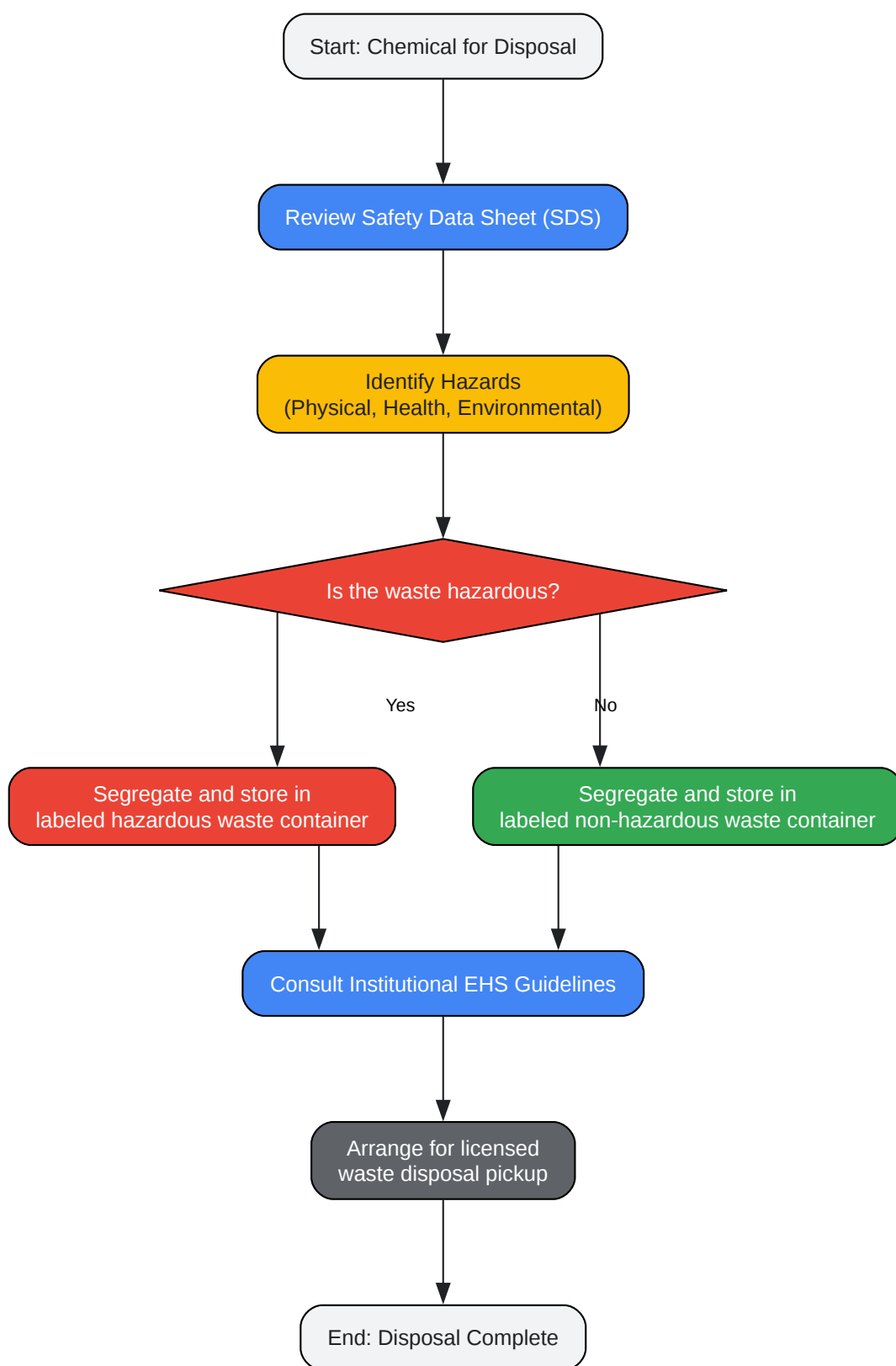
While specific hazard data for **D-Xylonic acid calcium salt** is limited, the following general procedures should be followed for its disposal. These are based on standard laboratory safety practices for non-hazardous chemical waste.

- **Consult Local Regulations:** Before initiating any disposal protocol, consult your institution's Environmental Health and Safety (EHS) department and review local, state, and federal regulations regarding chemical waste disposal.
- **Waste Collection:**
 - Collect waste **D-Xylonic acid calcium salt** in a designated, properly labeled, and securely sealed container.
 - Avoid mixing with other chemical waste unless explicitly permitted by your EHS department.
- **Spill Management:**
 - In the event of a spill, prevent the formation of dust.
 - Avoid breathing any dust, mist, gas, or vapors.
 - Ensure adequate ventilation in the spill area.
 - Use personal protective equipment during cleanup.
 - Prevent the chemical from entering drains or waterways.
- **Final Disposal:**

- Arrange for the collected waste to be picked up by a licensed chemical waste disposal company.
- Do not attempt to dispose of **D-Xylonic acid calcium salt** in standard trash or down the drain.

Experimental Workflow: Chemical Waste Disposal Decision Process

The following diagram outlines the logical steps to be taken when determining the appropriate disposal route for a laboratory chemical like **D-Xylonic acid calcium salt**.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com